

# Application Notes and Protocols for NuPro® Supplementation in Ruminants

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: NuPro

Cat. No.: B1166724

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**NuPro®** is a functional feed ingredient derived from yeast extract, rich in nucleotides, glutamic acid, amino acids, and peptides.[1][2][3] It is designed to support the early stages of life and enhance lifetime performance in various animal species, including ruminants. These application notes provide a comprehensive overview of the recommended inclusion rates of **NuPro®** for ruminants, detailed experimental protocols for its evaluation, and an exploration of the potential physiological mechanisms of action.

## Recommended Inclusion Rates

While specific inclusion rates for **NuPro®** may vary based on diet composition, animal age, and production goals, the following recommendations are based on scientific literature for yeast extracts and nucleotide supplementation in ruminants.

Table 1: Recommended Inclusion Rates of **NuPro®** for Ruminants

Animal Category	Production Stage	Recommended Inclusion Rate	Notes
Calves	Pre-weaned (in milk replacer)	1-2% of milk replacer powder	Higher levels ( $\geq 10\%$ ) of nucleotide-rich products have been shown to potentially reduce growth in neonatal calves.[4]
Pre-weaned (in whole milk)	0.5 - 1 g/day	Supplementation with nucleotides in whole milk has been shown to have beneficial effects on post-weaning performance. [4]	
Post-weaned (in starter feed)	2-5% of starter feed	Focuses on supporting gut health and development during the critical weaning transition.	
Dairy Cattle	Transition Period (3 weeks pre- to 3 weeks post-calving)	10-50 g/head/day	Aims to support immune function and energy metabolism during a high-stress period.
Lactating Cows	10-50 g/head/day	May help improve milk yield and composition. [5]	
Beef Cattle	Receiving Period (first 14-28 days)	10-20 g/head/day	Intended to support immune function and gut health during a period of high stress and disease susceptibility.

---

Growing/Finishing	5-15 g/head/day	May improve feed efficiency and average daily gain.
-------------------	-----------------	-----------------------------------------------------

---

## Experimental Protocols

### Protocol 1: Evaluating NuPro® in Pre-weaned Dairy Calves

Objective: To determine the effect of **NuPro®** supplementation in milk replacer on calf growth, health, and blood metabolites.

#### Experimental Design:

- Animals: 40 Holstein calves (20 males, 20 females), 3 to 5 days of age.
- Housing: Individual calf hutches.
- Treatments:
  - Control: High-quality all-milk protein milk replacer (22% CP, 20% Fat).
  - **NuPro®** Group: Control milk replacer with **NuPro®** included at 2% of the powder.
- Feeding:
  - Milk replacer: Fed twice daily at a rate of 1.5% of body weight (dry matter basis).
  - Calf starter (20% CP) and water: Offered ad libitum from day 3.
- Duration: 56 days.

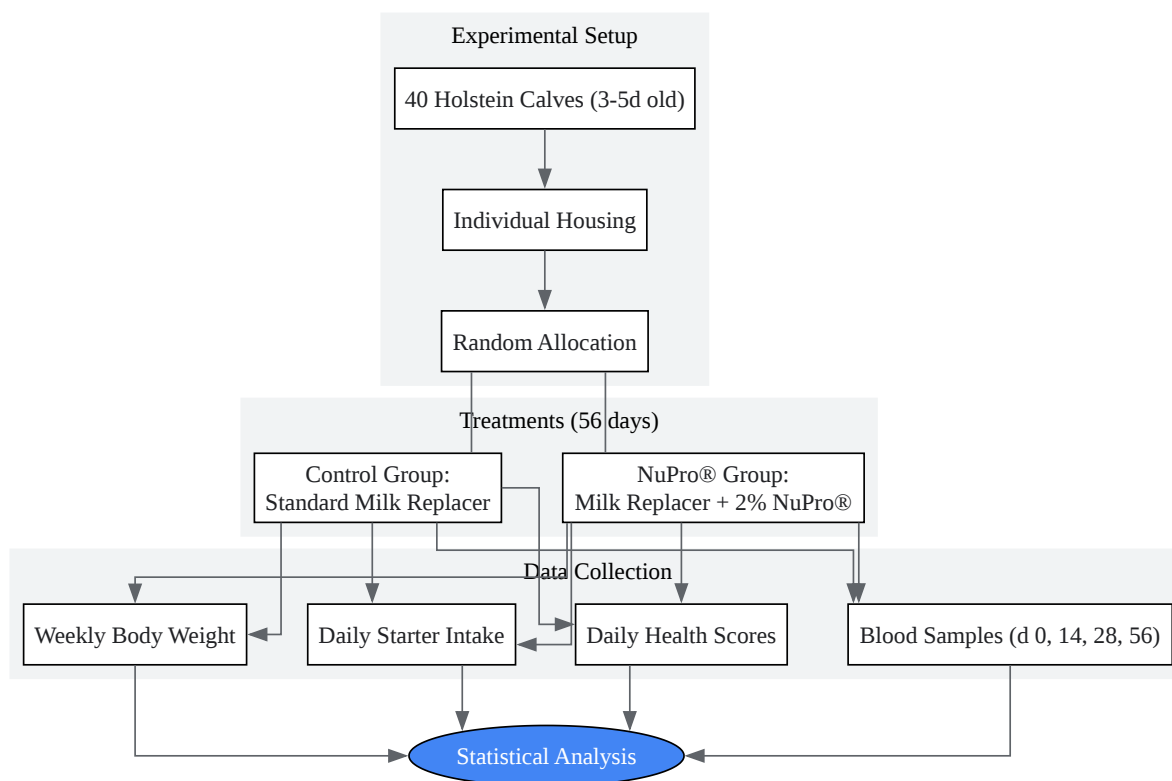
#### Data Collection:

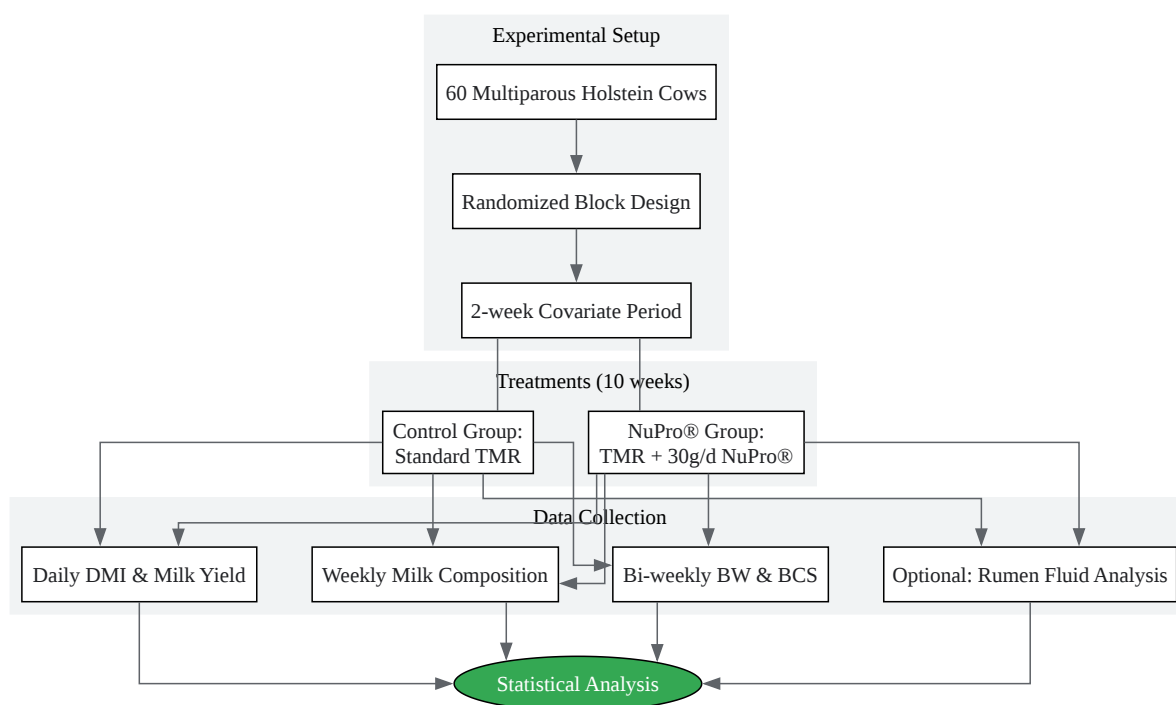
- Growth Performance: Body weight (weekly), starter intake (daily), fecal scores (daily), and general health observations (daily).

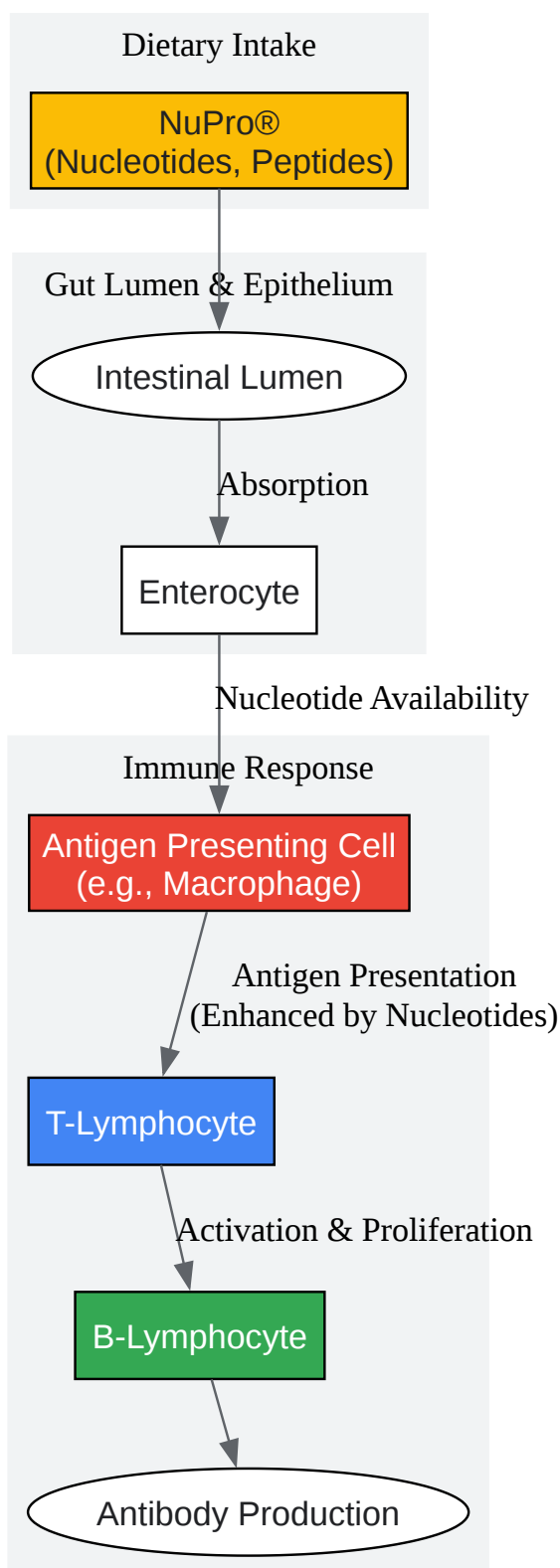
- **Blood Sampling:** Blood samples collected via jugular venipuncture on days 0, 14, 28, and 56 for analysis of serum total protein, albumin, globulin, urea nitrogen (BUN), and complete blood count (CBC).<sup>[1][2]</sup>
- **Rumen Development (Optional):** At the end of the study, a subset of calves can be euthanized to evaluate rumen papillae length, width, and density.

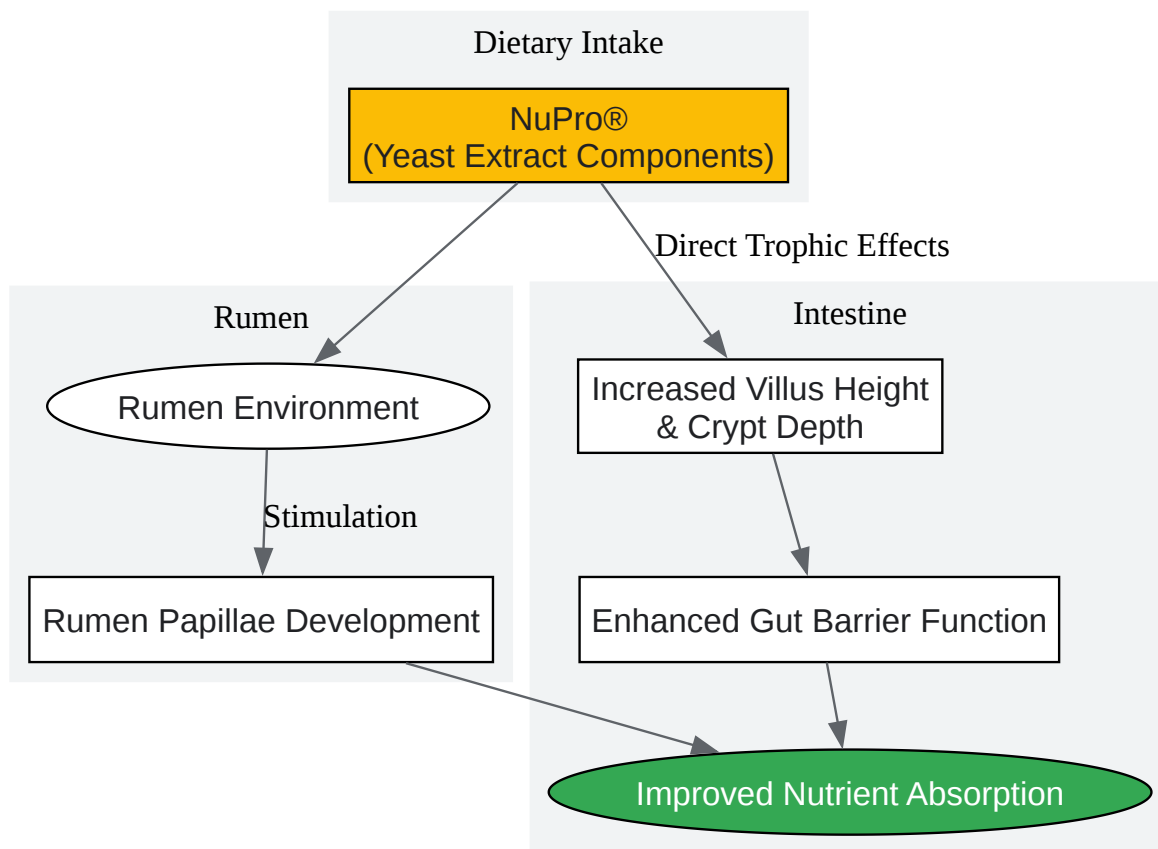
**Statistical Analysis:** Data can be analyzed using a mixed model with repeated measures, with treatment, time, and their interaction as fixed effects, and calf as a random effect.

Experimental Workflow for Calf Trial









[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [store.alltech.com](https://store.alltech.com) [store.alltech.com]
- 2. [vetvlcek.cz](https://vetvlcek.cz) [vetvlcek.cz]
- 3. NuPro® - Alltech Lienert Australia [alltechlienert.com.au]
- 4. [researchgate.net](https://researchgate.net) [researchgate.net]



- 5. [wcds.ualberta.ca](https://wcds.ualberta.ca) [[wcds.ualberta.ca](https://wcds.ualberta.ca)]
- To cite this document: BenchChem. [Application Notes and Protocols for NuPro® Supplementation in Ruminants]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1166724#recommended-inclusion-rates-of-nupro-for-ruminants>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)